

AM-5308 solubility and preparation for laboratory use

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AM-5308	
Cat. No.:	B15602843	Get Quote

Application Notes and Protocols for AM-5308

For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-5308 is a potent and selective inhibitor of the mitotic kinesin KIF18A, a motor protein crucial for chromosome alignment during cell division.[1][2][3] By inhibiting the ATPase activity of KIF18A, AM-5308 disrupts the mitotic spindle, activates the spindle assembly checkpoint (SAC), and ultimately leads to mitotic catastrophe and apoptosis in cancer cells, particularly those exhibiting chromosomal instability (CIN).[4][5] These characteristics make AM-5308 a valuable tool for cancer research and a potential therapeutic agent for treating aggressive cancers such as high-grade serous ovarian cancer (HGSOC) and triple-negative breast cancer (TNBC).[4][6] This document provides detailed application notes and protocols for the solubility and preparation of AM-5308 for laboratory use.

Physicochemical and Biological Properties



Property	Value	Reference
Molecular Formula	C26H35N5O5S	[2][7]
Molecular Weight	529.66 g/mol	[2]
CAS Number	2410796-89-1	[1][7]
Appearance	Solid	[2]
Purity	>99%	[1]
Target	KIF18A	[1][2][3]
IC50	47 nM (for KIF18A-mediated microtubule ATPase activity)	[1][2][3]
Off-Target Activity	KIF19A (IC50 = 224 nM)	[2]

Solubility Data

Proper dissolution of **AM-5308** is critical for accurate and reproducible experimental results. The following table summarizes its solubility in a common laboratory solvent.

Solvent	Concentration	Reference
DMSO	10 mM	[1][2]

Experimental ProtocolsPreparation of Stock Solutions

Materials:

- AM-5308 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes



Protocol for a 10 mM Stock Solution:

- Weighing: Accurately weigh the desired amount of AM-5308 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.52966 mg of AM-5308 (Molecular Weight = 529.66).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed AM-5308 powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Gently vortex or sonicate the solution until the AM-5308 is completely dissolved.
 Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM AM-5308 stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

Protocol:

- Thawing: Thaw a single aliquot of the 10 mM **AM-5308** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Application to Cells: Add the diluted AM-5308 working solutions to your cell cultures. For
 example, to treat MDA-MB-157 cells, a concentration range of 0-10 μM for 24 hours can be
 used to assess cytotoxicity.[1]



Protocol for In Vivo Dissolution

For animal studies, a suspended solution of **AM-5308** can be prepared for oral or intraperitoneal injection.[1]

Materials:

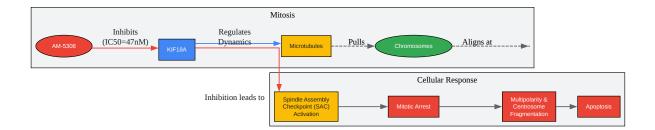
- AM-5308
- DMSO
- 20% Sulfobutylether-β-cyclodextrin (SBE-β-CD) in Saline

Protocol for a 2 mg/mL Suspended Solution:

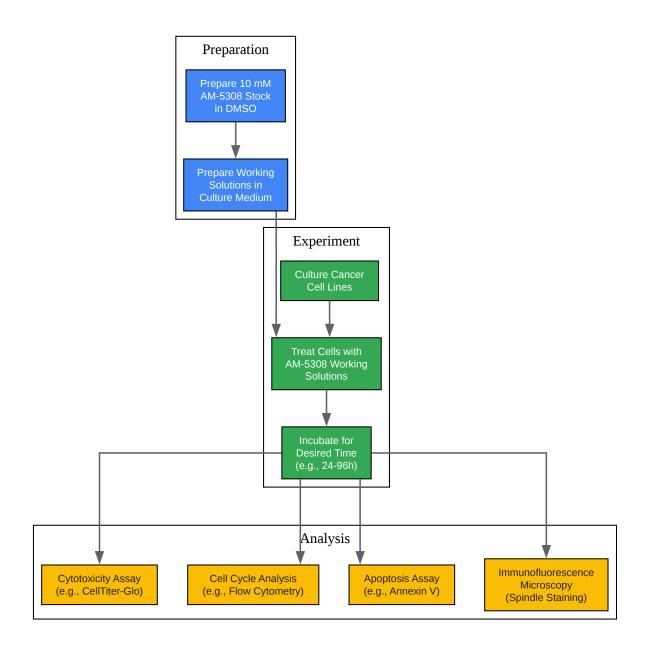
- Prepare a 20 mg/mL AM-5308 solution in DMSO.
- Dilution: Add 100 μ L of the 20 mg/mL DMSO stock solution to 900 μ L of 20% SBE- β -CD in Saline.
- Mixing: Mix the solution thoroughly to ensure a uniform suspension. This will yield a 2 mg/mL suspended solution of AM-5308.[1]

Visualizations Signaling Pathway of AM-5308 in Chromosomally Unstable Cancer Cells









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AM-5308 | Kif18A inhibitor | Probechem Biochemicals [probechem.com]
- 3. Kinesin compound (inhibitors, antagonists, modulators)-ProbeChem.com [probechem.com]
- 4. Small-molecule inhibition of kinesin KIF18A reveals a mitotic vulnerability enriched in chromosomally unstable cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Design, Biological Characterization, and Discovery of Novel Cyclohexenyl Derivatives as Kinesin KIF18A Inhibitors for the Treatment of Ovarian Cancer PMC [pmc.ncbi.nlm.nih.gov]
- 7. AM-5308 Immunomart [immunomart.com]
- To cite this document: BenchChem. [AM-5308 solubility and preparation for laboratory use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602843#am-5308-solubility-and-preparation-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com